

Acalisib optimal storage conditions

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Compound Focus: Acalisib

CAS No.: 870281-34-8

Cat. No.: S548988

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Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for Acalisib? Store the solid form of **Acalisib** at -20°C , and protect it from light. Solutions prepared in DMSO should be used freshly. For short-term storage (one month), they can be kept at -20°C , but for longer-term storage (six months), -80°C is recommended, with protection from light [1] [2].

Q2: What is the solubility of Acalisib? **Acalisib** is insoluble in water and ethanol but is highly soluble in DMSO. A stock solution of at least 19.2 mg/mL can be prepared in DMSO [2].

Q3: Is Acalisib suitable for in vivo studies? Yes, **Acalisib** has been used in *in vivo* mouse models. A dose of 10 mg/kg was sufficient to show biological activity in a xenograft model, though it did not reduce body weight in a study on obesity [3].

Acalisib Technical Data Summary

Property	Detail
Catalog Synonyms	GS-9820, CAL-120 [1] [2]
Molecular Weight	401.40 g/mol [1] [2]

Property	Detail
CAS Number	870281-34-8 [1] [2]
Chemical Formula	C ₂₁ H ₁₆ FN ₇ O [1] [2]
Primary Target	PI3K δ (IC ₅₀ = 12.7 nM) [1]
Storage (Solid)	-20°C, protect from light [1] [2]
Solubility	≥19.2 mg/mL in DMSO [2]

Reconstitution Protocol & Handling

The following table provides a standard protocol for preparing a 10 mM stock solution of **Acalisib** [1].

Step	Parameter	Instruction
1.	Calculate Mass	To make 1 mL of a 10 mM solution, use 4.01 mg of Acalisib (MW = 401.40 g/mol).
2.	Add Solvent	Add anhydrous DMSO to the powder to a final volume of 1 mL.
3.	Mix	Gently vortex or sonicate the solution to ensure complete dissolution.
4.	Aliquot	Divide the solution into small, single-use aliquots to avoid repeated freeze-thaw cycles.
5.	Store	Store aliquots at -20°C (for up to 1 month) or -80°C (for up to 6 months). Protect from light.

Handling Instructions:

- **Use Proper PPE:** Always wear appropriate personal protective equipment, including lab coats, gloves, and safety glasses.
- **Aseptic Technique:** Use sterile tubes and equipment when preparing solutions for cell culture work.

- **Waste Disposal:** Dispose of all chemical waste according to your institution's hazardous material regulations.

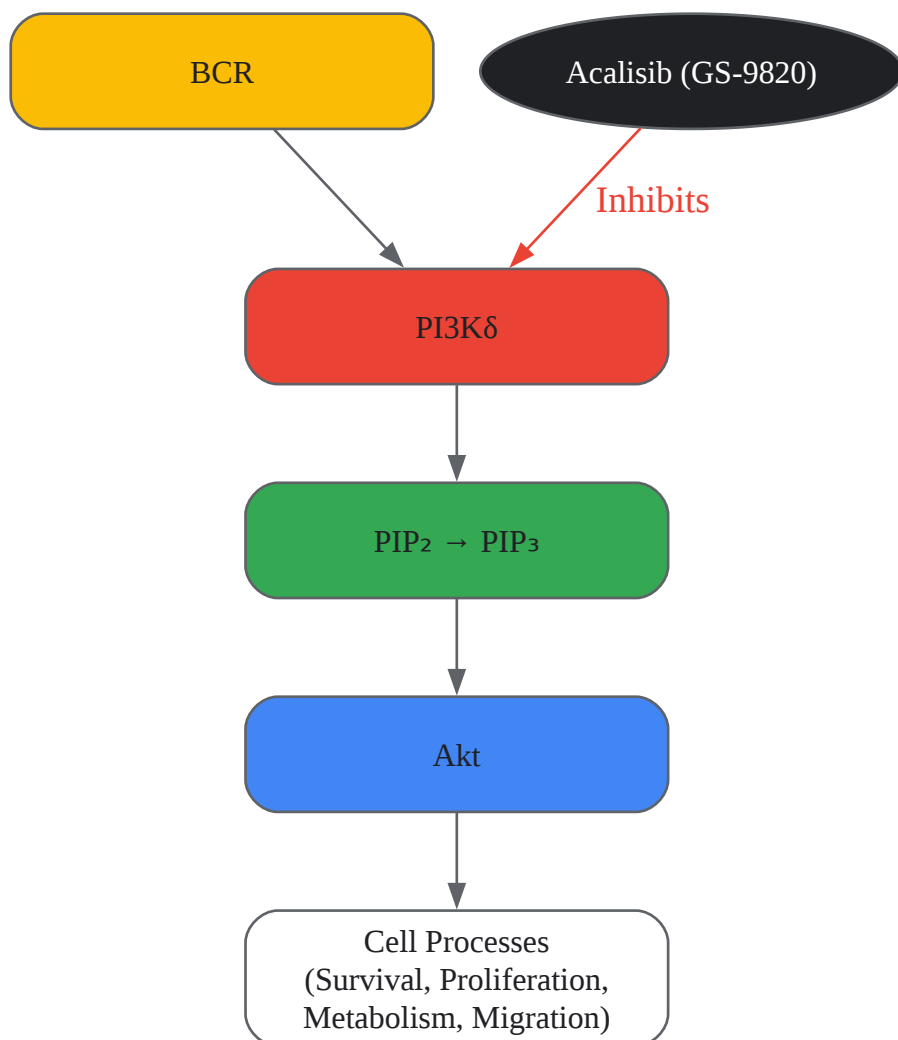
Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
Precipitation in stock solution	Temperature shock during thawing; solution stored beyond stability period.	Gently warm the vial at room temperature and vortex. If precipitate persists, prepare a fresh stock solution.
Loss of biological activity	Improper storage; repeated freeze-thaw cycles; contaminated stock solution.	Always store as recommended; create single-use aliquots; ensure sterile technique during handling.
Inconsistent IC ₅₀ values	Degradation of compound; inaccurate dilution series.	Use a freshly prepared stock solution for critical experiments and double-check dilution calculations.

Experimental Context: PI3K δ Inhibition

Acalisib is a highly selective oral inhibitor of the p110 δ catalytic subunit of PI3K. Its selectivity for PI3K δ over other isoforms like α , β , and γ is what makes it a valuable tool for studying B-cell biology and immune cell signaling [1] [4].

The diagram below illustrates the core signaling pathway that **Acalisib** targets and its cellular consequences.



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References

1. Acalisib (GS-9820) | PI3K Inhibitor [medchemexpress.com]
2. Acalisib (GS-9820) - Selective PI3K Inhibitor [apexbt.com]
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